

A Comprehensive Technical Guide to the Safe Handling of 4-Pentylbenzoyl Chloride

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Compound of Interest

Compound Name: *4-Pentylbenzoyl chloride*

Cat. No.: B1345984

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For researchers, scientists, and professionals in drug development, the safe handling of reactive chemical reagents is paramount. This in-depth guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **4-Pentylbenzoyl chloride**, a corrosive compound utilized in organic synthesis.

Chemical and Physical Properties

4-Pentylbenzoyl chloride is a combustible liquid that is highly reactive, particularly with water and other nucleophilic reagents.^[1] A thorough understanding of its physical and chemical properties is the first step in ensuring its safe use in the laboratory.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₅ ClO	[2] [3] [4] [5]
Molecular Weight	210.70 g/mol	[2] [6]
CAS Number	49763-65-7	[5] [6]
Appearance	Liquid	[1]
Density	1.036 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.53	
Flash Point	113 °C (235.4 °F) - closed cup	
Boiling Point	225 - 227 °C	[1]
Water Solubility	Decomposes	[1]

Hazard Identification and GHS Classification

4-Pentylbenzoyl chloride is classified as a hazardous substance. The primary hazards are its corrosive effects on skin and eyes.[\[2\]](#)[\[7\]](#)

Hazard Class	Category	GHS Code	Hazard Statement
Skin Corrosion/Irritation	1B	H314	Causes severe skin burns and eye damage
Serious Eye Damage/Eye Irritation	1	H318	Causes serious eye damage

Signal Word: Danger[\[2\]](#)[\[7\]](#)

Pictogram:

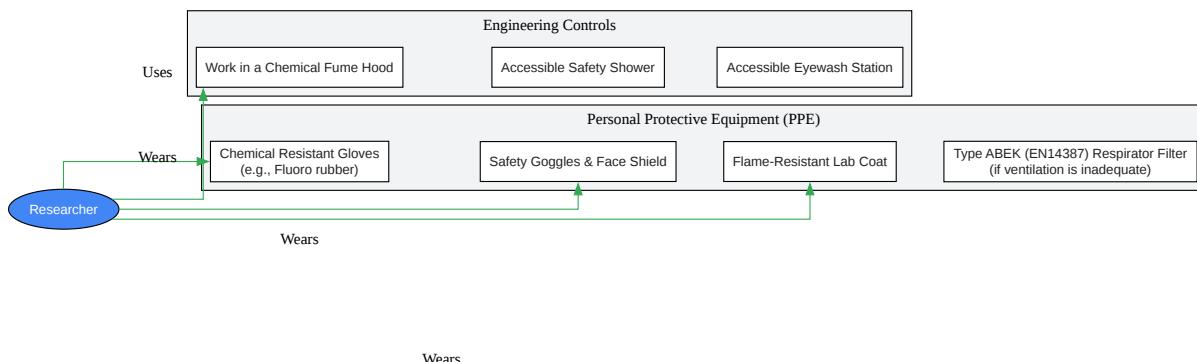
- GHS05: Corrosion

Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is critical to minimize the risks associated with **4-Pentylbenzoyl chloride**.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, combining engineering controls and appropriate PPE, is essential.



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Caption: Required engineering controls and personal protective equipment for handling **4-Pentylbenzoyl chloride**.

General Handling Procedures

- Work should be conducted exclusively in a well-ventilated chemical fume hood.[8]

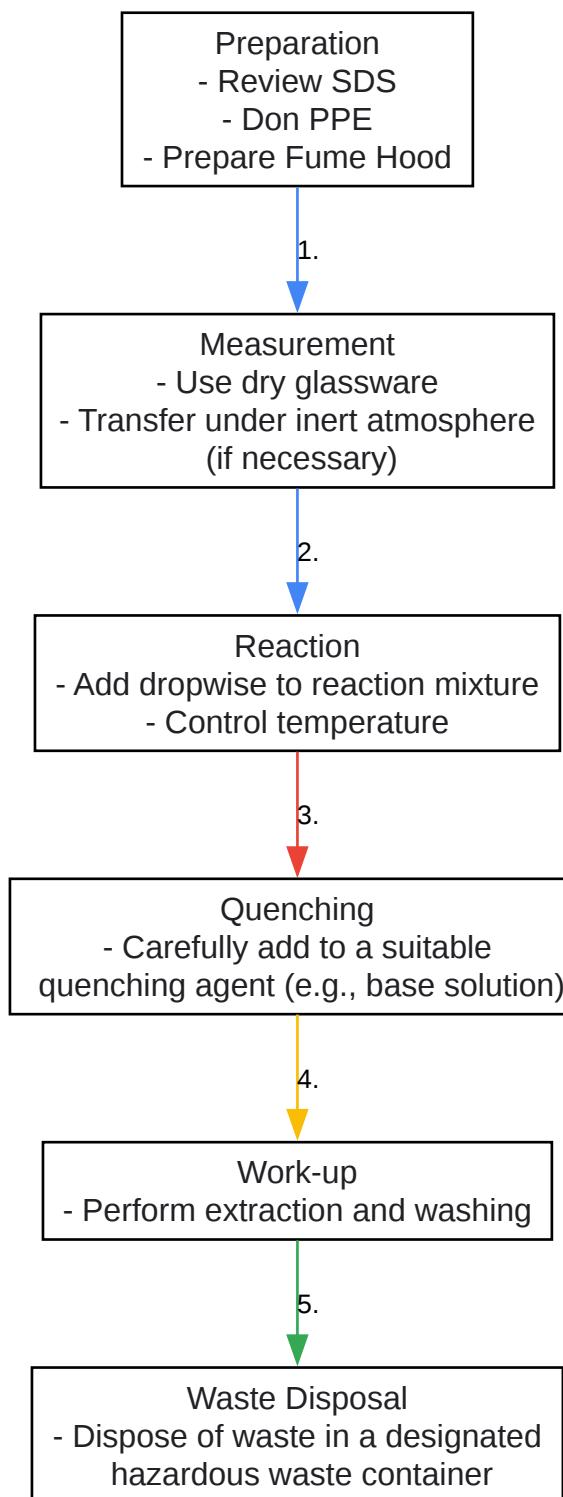
- Avoid breathing mists, vapors, or spray.[8]
- Do not allow the substance to come into contact with water or moisture, as it reacts to liberate toxic hydrogen chloride gas.[8]
- Wash hands thoroughly after handling.[9]
- Keep containers tightly closed when not in use.[8]

Storage Conditions

- Store in a dry, cool, and well-ventilated area.[7][8]
- Keep containers tightly closed to prevent contact with moisture.[8]
- Store in a designated corrosives area, away from incompatible materials such as strong bases, alcohols, and metals.[8]
- Store locked up.[8]

Experimental Workflow: A General Protocol for Using 4-Pentylbenzoyl Chloride

The following diagram outlines a generalized workflow for incorporating a corrosive liquid like **4-Pentylbenzoyl chloride** into a chemical reaction. This protocol should be adapted to the specific requirements of the experiment.



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Caption: A generalized experimental workflow for the safe use of **4-Pentylbenzoyl chloride**.

Emergency Procedures

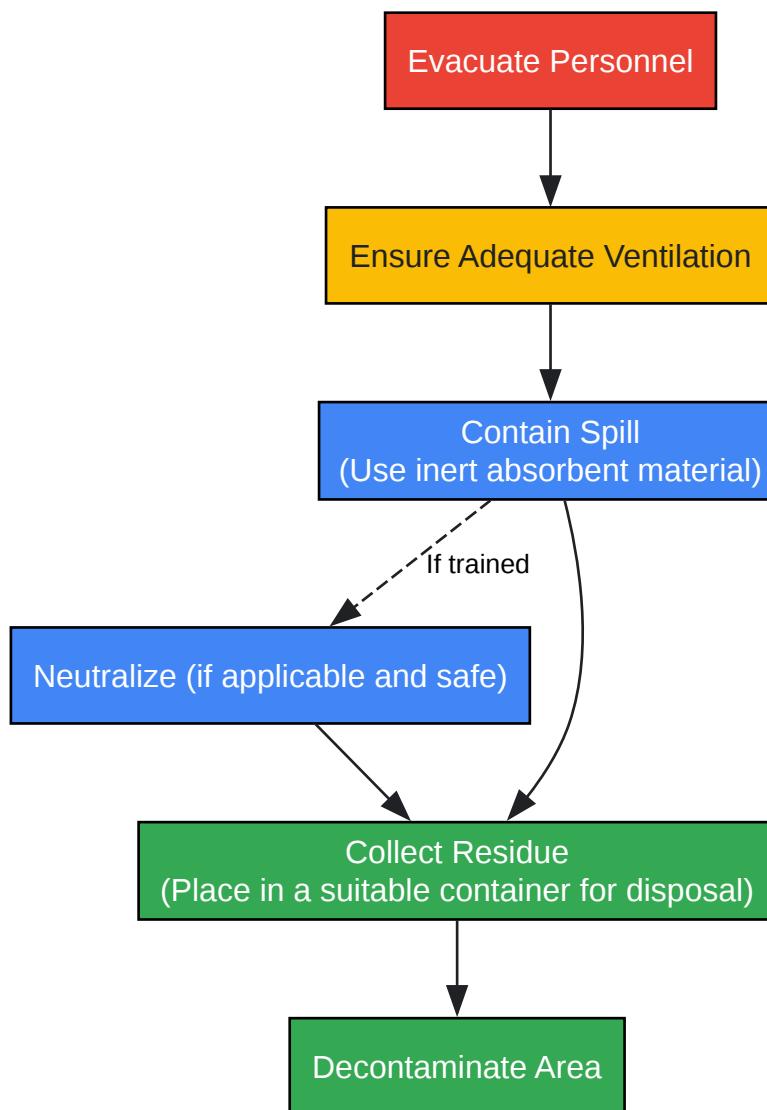
Immediate and appropriate action is crucial in the event of an exposure or spill.

First-Aid Measures

Exposure Route	First-Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1][8]
Skin Contact	Immediately take off all contaminated clothing. Rinse skin with water/shower for at least 15 minutes. Seek immediate medical attention.[8]
Inhalation	Remove person to fresh air and keep comfortable for breathing. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][8]

Accidental Release Measures

In the event of a spill, the following logical steps should be taken to ensure safety and proper cleanup.



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Caption: Logical flow of actions for responding to a **4-Pentylbenzoyl chloride** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.^[8]
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire and will react with the material.

- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), phosgene, and hydrogen chloride gas.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

Disposal Considerations

Chemical waste must be disposed of in accordance with local, regional, and national regulations.[8] Contact a licensed professional waste disposal service to dispose of this material. Do not empty into drains.[8]

This guide is intended to provide a comprehensive overview of the safety and handling of **4-Pentylbenzoyl chloride**. It is not a substitute for a thorough review of the substance's Safety Data Sheet (SDS) and adherence to all institutional and regulatory safety protocols. Always prioritize safety in the laboratory.

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References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. 4-Pentylbenzoyl chloride | C₁₂H₁₅ClO | CID 170812 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. GSRS [gsrs.ncats.nih.gov]
- 4. fishersci.co.uk [fishersci.co.uk]
- 5. pschemicals.com [pschemicals.com]
- 6. 4-n-Pentylbenzoyl chloride, 98% | Fisher Scientific [fishersci.ca]
- 7. echemi.com [echemi.com]
- 8. fishersci.com [fishersci.com]
- 9. pentachemicals.eu [pentachemicals.eu]

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